

Sisunatovir market approval likelihood PTSR scores

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sisunatovir Hydrochloride

CAS No.: 1903763-83-6

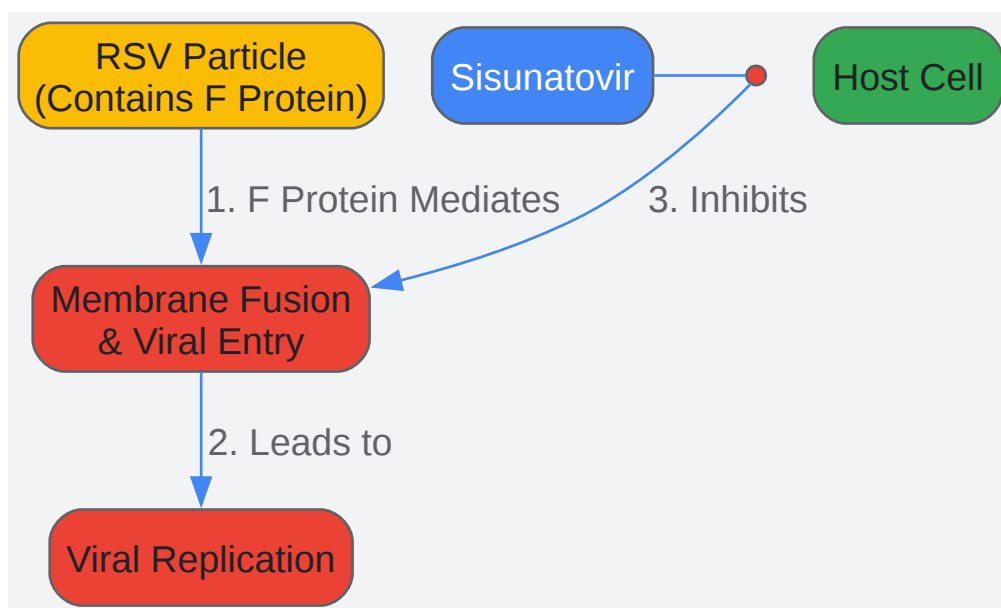
Cat. No.: S542099

Get Quote

Mechanism of Action and Experimental Data

Sisunatovir works by **blocking the RSV fusion protein**, a key viral surface protein that mediates the fusion of the virus with the host cell membrane to initiate infection [1]. By inhibiting this protein, Sisunatovir prevents the virus from entering human cells, thereby stopping viral replication [2].

The following diagram illustrates this mechanism and the context of its clinical evaluation.



Click to download full resolution via product page

The primary clinical evidence comes from a **Phase II trial (NCT04225897)** in infants hospitalized with RSV and lower respiratory tract infections [2]. The trial was designed to evaluate the safety, tolerability, pharmacokinetics, and antiviral efficacy of Sisunatovir.

- **Methodology:** This was a multi-center study that recruited 51 infants aged one to 36 months. It involved single and multiple dosing of the drug [2].
- **Outcome and Analysis:** While Parts A and B of the trial were completed, **Part C was terminated in June 2023** [2]. The stated reason was "strategic consideration" by Pfizer, and it was explicitly noted that the termination was **not based on safety concerns or a changed risk-benefit profile** for the participants who had already received the drug [2]. This termination directly led to the 11-point decrease in the drug's PTSR score [2].

Comparison with the Broader RSV Pipeline

The RSV treatment landscape is dynamic, with over 55 therapies in development globally [3]. The table below positions Sisunatovir among other selected investigational agents, highlighting its oral administration as a key differentiator.

Therapy / Candidate	Developer(s)	Modality / Type	Key Differentiator / Mechanism	Latest Phase
Sisunatovir	Pfizer	Small Molecule	Oral RSV fusion inhibitor [1]	Phase III (with noted Phase II termination) [1] [2]
Nirsevimab	MedImmune / AstraZeneca	Monoclonal Antibody	Long-acting antibody for infant prophylaxis [4] [3]	Approved [4]
Clesrovimab (MK-1654)	Merck & Co.	Monoclonal Antibody	Newly approved (June 2025) long-acting antibody for infant prophylaxis [3]	Approved [3]
RSVpreF (Abrysvo)	Pfizer	Vaccine	Bivalent vaccine for older adults and maternal	Approved [4]

Therapy / Candidate	Developer(s)	Modality / Type	Key Differentiator / Mechanism	Latest Phase
			immunization [4] [3]	
EDP-938	Enanta Pharmaceuticals	Small Molecule	Oral antiviral targeting the RSV N protein [3]	Phase II [3]
S-337395	Shionogi	Small Molecule	Oral antiviral; Phase II trial showed significant viral load reduction [3]	Phase II [3]

Interpretation and Key Takeaways

For a research and development audience, the critical points to note are:

- **PTSR Context:** The PTSR of **49%** is specific to the period after the Phase II trial termination and should be interpreted with caution. The lack of recent updates makes the current development status unclear [2].
- **Strategic Differentiator:** Sisunatovir's primary competitive edge lies in its **oral administration** [1]. Most available and leading pipeline alternatives are injectables (vaccines or monoclonal antibodies). A safe and effective oral therapeutic could address a significant unmet need for treating active RSV infection.
- **Unmet Need Persists:** As of early 2025, a scientific review highlighted that **effective antiviral treatments for RSV remain an unmet clinical need**, underscoring the importance of ongoing research in this area [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. hydrochloride by Pfizer for Respiratory Syncytial Virus... Sisunatovir [pharmaceutical-technology.com]

2. Pipeline Moves: Advancement prospects fall for... - Clinical Trials Arena [clinicaltrialsarena.com]

3. Respiratory Syncytial Virus Pipeline 2025: MOA, ROA, And ... [barchart.com]

4. Molecular and Cellular Mechanisms of Respiratory Syncytial ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sisunatovir market approval likelihood PTSR scores]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b542099#sisunatovir-market-approval-likelihood-ptsr-scores]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com